

Thermochemical Properties of 4,4'-Di-tert-butylbiphenyl: An In-depth Technical Guide

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Compound of Interest

Compound Name: 4,4'-Di-tert-butylbiphenyl

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermochemical properties of 4,4'-Di-tert-butylbiphenyl. The information is compiled from experimental data and established scientific literature, offering a core reference for researchers and professionals in drug development and materials science. This document presents quantitative data in structured tables, details the experimental methodologies for key thermochemical measurements, and provides a visual representation of the experimental workflow.

Core Thermochemical Data

The following tables summarize the key thermochemical and physical properties of 4,4'-Di-tert-butylbiphenyl.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₂₆	[1]
Molecular Weight	266.42 g/mol	[1]
CAS Registry Number	1625-91-8	[2]
Melting Point	126-130 °C (399.15-403.15 K)	[1]
Boiling Point	190-192 °C at 13 mmHg (463.15-465.15 K)	[1]

Thermodynamic Property	Value (kJ/mol)	Method	Reference
Standard Molar Enthalpy of Formation (condensed state)	Data not found	Static-Bomb Combustion Calorimetry	[3]
Standard Molar Enthalpy of Formation (gaseous state)	Data not found	Derived from condensed state and phase change enthalpies	[3]
Enthalpy of Fusion	28.5 ± 0.4	Differential Scanning Calorimetry (DSC)	[2]
Enthalpy of Sublimation	108.6 ± 0.5	Gas Saturation	[3]
106.8 ± 3.2	Calvet Microcalorimetry	[3]	
Enthalpy of Vaporization	Data not found	-	[3]
Heat Capacity (Cp)	See reference	Low-Temperature Adiabatic Calorimetry	[3]

Note: Specific numerical values for the standard molar enthalpies of formation and vaporization were not explicitly found in the provided search results, though the methods for their determination were cited.

Experimental Protocols

The determination of the thermochemical properties of 4,4'-Di-tert-butylbiphenyl involves several key experimental techniques. The following sections provide detailed methodologies for these experiments.

Synthesis and Purification of 4,4'-Di-tert-butylbiphenyl

A common method for the synthesis of 4,4'-Di-tert-butylbiphenyl is the Friedel-Crafts alkylation of biphenyl.[4]

Materials:

- Biphenyl
- tert-Butyl chloride
- Aluminum chloride (catalyst)
- Dichloromethane (solvent)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottomed flask, dissolve biphenyl in dichloromethane.
- Add tert-butyl chloride to the solution.
- Carefully add aluminum chloride in portions while stirring.
- The mixture is then refluxed to allow the reaction to proceed.
- After the reaction is complete, the mixture is cooled and washed with water and a mild base to remove the catalyst.
- The organic layer is separated, and the solvent is removed by evaporation to yield the crude product.
- Purification of the crude 4,4'-Di-tert-butylbiphenyl is achieved by recrystallization from a suitable solvent, such as ethanol, to obtain a pure crystalline solid.[4] The purity of the final product is crucial for accurate thermochemical measurements.

Static-Bomb Combustion Calorimetry

This technique is used to determine the standard massic energy of combustion, from which the standard enthalpy of formation can be derived.[3]

Apparatus:

- Static-bomb calorimeter
- Oxygen source
- Pellet press
- Ignition system
- High-precision thermometer

Procedure:

- A precisely weighed pellet of 4,4'-Di-tert-butylbiphenyl (typically around 1 gram) is placed in the sample holder of the bomb.
- A fuse wire is attached to the ignition posts, with the wire in contact with the sample.
- A small, known amount of water is added to the bomb to ensure that the water formed during combustion is in its liquid state.
- The bomb is sealed and pressurized with pure oxygen to approximately 30 atm.
- The pressurized bomb is placed in a known volume of water in the calorimeter.
- The system is allowed to reach thermal equilibrium, and the initial temperature is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water surrounding the bomb is recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- The heat of combustion is calculated from the temperature rise, taking into account the heat capacity of the calorimeter system, which is determined by calibrating with a standard substance like benzoic acid.

Calvet Microcalorimetry

Calvet microcalorimetry is employed to measure the enthalpies of sublimation and vaporization.
[3]

Apparatus:

- Calvet microcalorimeter
- Vacuum system
- Sample dropping mechanism

Procedure:

- A small, precisely weighed sample of 4,4'-Di-tert-butylbiphenyl (a few milligrams) is placed in a sample cell.
- The sample cell is introduced into the calorimeter, which is maintained at a constant temperature.
- For sublimation measurements, the sample is dropped into the heated calorimetric cell, and the heat required to raise its temperature from ambient to the calorimeter temperature is measured.
- The cell is then evacuated, and the heat absorbed during the isothermal sublimation of the sample is measured.[5]
- The enthalpy of sublimation is determined from the heat absorbed and the mass of the sample that sublimed.

Differential Scanning Calorimetry (DSC)

DSC is used to determine the temperatures and enthalpies of phase transitions, such as melting (fusion) and solid-solid transitions.[3]

Apparatus:

- Differential Scanning Calorimeter

- Sample pans (typically aluminum)
- Inert gas supply (e.g., nitrogen)

Procedure:

- A small, weighed sample of 4,4'-Di-tert-butylbiphenyl (typically 1-5 mg) is hermetically sealed in a sample pan.
- An empty, sealed pan is used as a reference.
- The sample and reference pans are placed in the DSC furnace.
- The furnace is heated at a constant rate (e.g., 10 °C/min) under an inert atmosphere.
- The DSC instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.
- Phase transitions appear as endothermic (melting) or exothermic (crystallization) peaks in the DSC thermogram.
- The temperature of the phase transition is determined from the onset or peak of the transition.
- The enthalpy of the transition (e.g., enthalpy of fusion) is calculated by integrating the area of the corresponding peak.

Low-Temperature Adiabatic Calorimetry

This technique is used to measure the heat capacity (C_p) of a substance as a function of temperature, typically from near absolute zero to room temperature or higher.[3]

Apparatus:

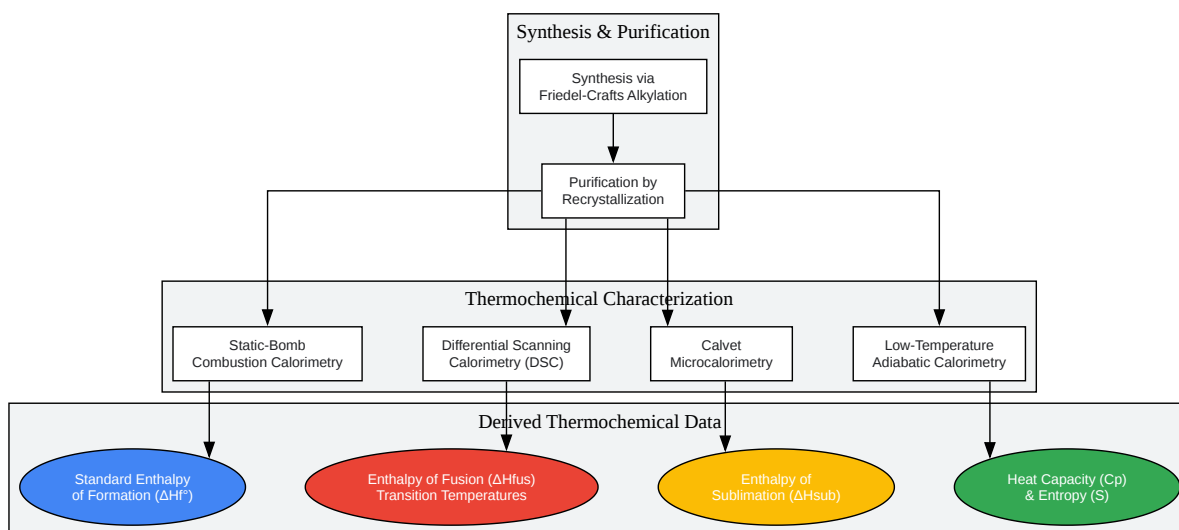
- Adiabatic calorimeter with a cryostat
- Heater for the sample vessel
- Precision thermometers

Procedure:

- A known mass of 4,4'-Di-tert-butylbiphenyl is sealed in a sample vessel within the calorimeter.
- The calorimeter is cooled to a very low temperature (e.g., near liquid helium temperature).
- A series of precise energy inputs are supplied to the sample vessel through a heater, causing a small increase in temperature.
- The system is then allowed to reach thermal equilibrium after each energy input.
- The heat capacity is calculated from the amount of energy supplied and the resulting temperature rise.
- This process is repeated over the desired temperature range to obtain the heat capacity as a function of temperature.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the thermochemical characterization of a solid organic compound like 4,4'-Di-tert-butylbiphenyl.



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Thermochemical characterization workflow.

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